Praseodymium Oxalate Hydrate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Praseodymium oxalate*
CAS No.:	*3269-10-1*
Cat. No.:	*B1605168*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and characterization of **praseodymium oxalate** hydrate. The information is compiled and structured to serve as a valuable resource for professionals in research and development.

Core Properties

Praseodymium oxalate hydrate, typically found as a decahydrate ($Pr_2(C_2O_4)_3 \cdot 10H_2O$), is a light green crystalline powder.[1][2] It is characterized by its high insolubility in water and its role as a precursor in the synthesis of praseodymium-based compounds, particularly praseodymium oxide.[2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **praseodymium oxalate** hydrate is presented in Table 1.

© 2026 BenchChem. All rights reserved.

Property	Value	References
Chemical Formula	$Pr_2(C_2O_4)_3 \cdot xH_2O$ (commonly x=10)	[2][4][5]
Molecular Weight	726.025 g/mol (decahydrate)	[4][6]
	563.89 g/mol (hydrate, x=1)	[3][7]
	545.87 g/mol (anhydrous)	[1][2][8][9][10]
Appearance	Light green powder/crystals	[1][2][6][8]
Solubility in Water	0.0098 g/100 g of water at 25°C (decahydrate)	[4][6]
Crystal System	Monoclinic (for some mixed anion forms)	[11]

Thermal Decomposition

Praseodymium oxalate hydrate undergoes a multi-step thermal decomposition process when heated, ultimately yielding praseodymium oxide (Pr_6O_{11}).[8][12] The decomposition pathway involves dehydration followed by the decomposition of the anhydrous oxalate to form intermediate carbonate species, and finally, the oxide.[8][12][13]

The key stages of thermal decomposition are outlined in Table 2.

Temperature Range (°C)	Decomposition Step	Products
40 - 250	Dehydration	$Pr_2(C_2O_4)_3 + 10H_2O$
~440	Decomposition of anhydrous oxalate	$Pr_2(CO_3)_3 + 3CO$
440 - 650	Decomposition of carbonate	$Pr_2O_2CO_3 + 2CO_2$
650 - 800	Final decomposition to oxide	$Pr_6O_{11} + CO_2$

Note: The exact temperatures can vary depending on factors such as heating rate and atmosphere.[8][14]

© 2026 BenchChem. All rights reserved.

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **praseodymium oxalate** hydrate.

Synthesis by Precipitation

A common method for the synthesis of **praseodymium oxalate** hydrate is through a precipitation reaction involving a soluble praseodymium salt and oxalic acid or an oxalate salt. [2][8]

Materials:

- Praseodymium(III) nitrate ($Pr(NO_3)_3$) or Praseodymium(III) chloride ($PrCl_3$) solution
- Oxalic acid ($H_2C_2O_4$) or Sodium oxalate ($Na_2C_2O_4$) solution
- Deionized water
- Beakers, magnetic stirrer, filtration apparatus, drying oven

Procedure:

- Prepare an aqueous solution of a soluble praseodymium salt (e.g., 0.1 M $Pr(NO_3)_3$).
- Prepare an aqueous solution of oxalic acid or sodium oxalate with a stoichiometric excess (e.g., 0.15 M $H_2C_2O_4$).
- While stirring, slowly add the oxalic acid solution to the praseodymium salt solution. A light green precipitate of **praseodymium oxalate** hydrate will form immediately.[8]
- Continue stirring for a set period (e.g., 1-2 hours) to ensure complete precipitation. The reaction can be carried out at room temperature or slightly elevated temperatures (e.g., 60-80°C) to potentially influence crystal size and morphology.
- Age the precipitate by allowing it to stand in the mother liquor for a period of time (e.g., 12-24 hours). This can improve the filterability and crystallinity of the product.

© 2026 BenchChem. All rights reserved.

- Separate the precipitate from the solution by filtration using a Buchner funnel or similar apparatus.
- Wash the precipitate several times with deionized water to remove any unreacted reagents and byproducts.
- Dry the resulting **praseodymium oxalate** hydrate powder in an oven at a low temperature (e.g., 60-80°C) to avoid premature decomposition.

Characterization Techniques

TGA and DSC are used to study the thermal decomposition of **praseodymium oxalate** hydrate.

Instrument: Simultaneous Thermal Analyzer (TGA/DSC) Sample Preparation: A small amount of the dried **praseodymium oxalate** hydrate powder (typically 5-10 mg) is placed in an alumina or platinum crucible. Typical Experimental Conditions:

- Heating Rate: 10 °C/min[14]
- Temperature Range: Ambient to 1000°C
- Atmosphere: Inert (e.g., Nitrogen) or Oxidative (e.g., Air) at a constant flow rate (e.g., 50 mL/min).

The TGA curve will show mass loss as a function of temperature, corresponding to the different decomposition steps, while the DSC curve will indicate whether these processes are endothermic or exothermic.

XRD is employed to determine the crystal structure and phase purity of the synthesized **praseodymium oxalate** hydrate.

Instrument: Powder X-ray Diffractometer Sample Preparation: The dried powder is finely ground using an agate mortar and pestle to ensure random orientation of the crystallites. The powder is then mounted onto a sample holder. Typical Experimental Conditions:

- Radiation Source: Cu Kα (λ = 1.5406 Å)

© 2026 BenchChem. All rights reserved.

- Scan Range (2θ): 10-80°
- Scan Speed: 2°/min

The resulting diffractogram is a plot of intensity versus 2θ. The peak positions are used to identify the crystal structure by comparison with standard diffraction patterns from databases like the Joint Committee on Powder Diffraction Standards (JCPDS).

SEM is used to visualize the morphology, particle size, and surface features of the **praseodymium oxalate** hydrate crystals.

Instrument: Scanning Electron Microscope Sample Preparation:

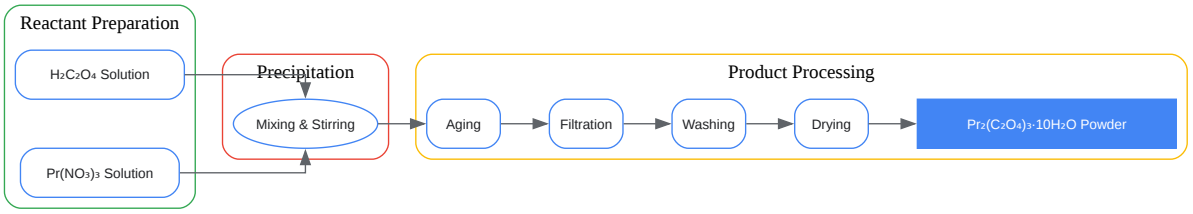
- A small amount of the powder is mounted on an aluminum stub using double-sided conductive carbon tape.
- Excess powder is removed by gently tapping the stub or using a jet of dry, compressed air to ensure a monolayer of particles.
- For non-conductive samples, a thin layer of a conductive material (e.g., gold or carbon) is sputter-coated onto the sample to prevent charging under the electron beam. Typical Imaging Conditions:
- Accelerating Voltage: 10-20 kV
- Magnification: Varies depending on the particle size, typically from 500x to 50,000x.
- Detector: Secondary Electron (SE) detector for topographical imaging.

Visualizations

Synthesis Workflow

The following diagram illustrates the typical workflow for the synthesis of **praseodymium oxalate** hydrate via the precipitation method.

© 2026 BenchChem. All rights reserved.

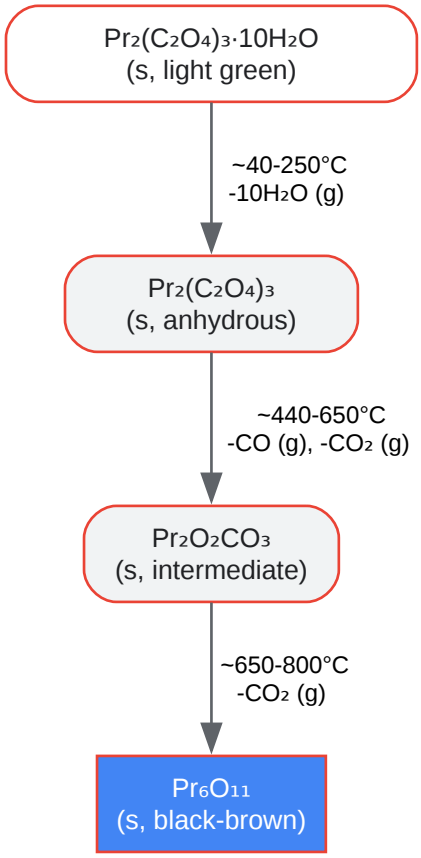


Click to download full resolution via product page

Synthesis Workflow for **Praseodymium Oxalate** Hydrate

Thermal Decomposition Pathway

This diagram illustrates the stepwise thermal decomposition of **praseodymium oxalate** decahydrate.



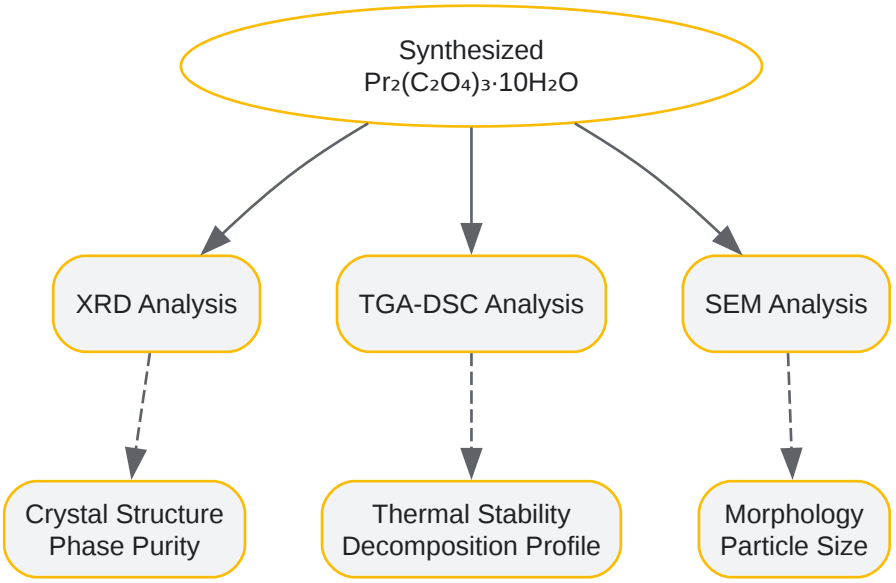
© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Thermal Decomposition Pathway

Characterization Workflow

The logical flow for the characterization of synthesized **praseodymium oxalate** hydrate is depicted below.



Click to download full resolution via product page

Characterization Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Powder diffraction - Wikipedia [en.wikipedia.org]

- 2. fiveable.me [fiveable.me]
- 3. vaccoat.com [vaccoat.com]
- 4. X-ray Powder Diffraction (XRD) [serc.carleton.edu]
- 5. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 6. nanoscience.com [nanoscience.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. youtube.com [youtube.com]
- 9. youtube.com [youtube.com]
- 10. ebatco.com [ebatco.com]
- 11. CN104649888A - Preparation method of large-particle neodymium oxalate - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
- 13. Sample Preparation | West Campus Materials Characterization Core [ywcmatsci.yale.edu]
- 14. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Praseodymium Oxalate Hydrate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605168/docs#praseodymium-oxalate-hydrate-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.